

1-Chloro-2,2-difluoropropane structural isomers and stereochemistry

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Compound of Interest

Compound Name: 1-Chloro-2,2-difluoropropane

CAS No.: 420-99-5

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An In-depth Technical Guide to the Structural Isomers and Stereochemistry of **1-Chloro-2,2-difluoropropane**

Abstract

The molecular formula $C_3H_5ClF_2$ represents a fascinating case study in isomerism, a fundamental concept in organic chemistry with profound implications in materials science and drug development. This guide provides a comprehensive analysis of **1-chloro-2,2-difluoropropane** and its isomers. We will deconstruct the structural variations, delve into the stereochemical possibilities arising from chirality, and present a systematic approach for their differentiation and characterization using modern spectroscopic techniques. This document is intended for researchers, scientists, and professionals who require a deep, technical understanding of halogenated alkanes.

Introduction to Halogenated Propanes

Halogenated hydrocarbons, particularly short-chain alkanes, have seen wide use as refrigerants, blowing agents, solvents, and intermediates in chemical synthesis.^[1] The specific combination of chlorine and fluorine atoms gives rise to hydrochlorofluorocarbons (HCFCs), a

class of compounds subject to regulatory scrutiny due to their environmental impact.[2] **1-Chloro-2,2-difluoropropane** (HCFC-262ca) is one such compound.[3] Understanding its isomeric forms is not merely an academic exercise; different isomers can exhibit vastly different physical, chemical, and toxicological properties.[4] This guide will systematically explore the constitutional and spatial arrangements possible for the $C_3H_5ClF_2$ molecular formula.

Structural Isomerism of $C_3H_5ClF_2$

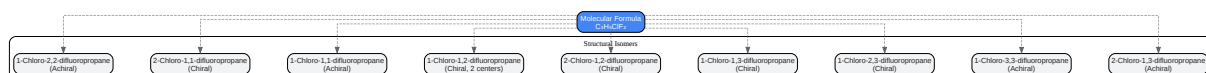
Structural (or constitutional) isomerism occurs when molecules have the same molecular formula but different atomic connectivity.[5] For the propane (C_3) backbone, there are nine possible ways to arrange one chlorine and two fluorine atoms, leading to nine distinct structural isomers.

The primary challenge for any scientist working with a synthesis targeting one of these compounds is confirming the identity of the product and identifying any isomeric impurities. The positioning of the halogen atoms dramatically influences the molecule's polarity, boiling point, and reactivity.[6]

Table 1: Identified Structural Isomers of $C_3H_5ClF_2$

IUPAC Name	CAS Number	Molecular Structure	Chirality	Boiling Point (°C)
1-Chloro-2,2-difluoropropane	420-99-5	$\text{CH}_3\text{-CF}_2\text{-CH}_2\text{Cl}$	Achiral	55[7]
2-Chloro-1,1-difluoropropane	430-93-3	$\text{CH}_3\text{-CHCl-CHF}_2$	Chiral[8]	N/A
1-Chloro-1,1-difluoropropane	420-44-0	$\text{CH}_3\text{-CH}_2\text{-CF}_2\text{Cl}$	Achiral	N/A
1-Chloro-1,2-difluoropropane	430-89-7	$\text{CH}_3\text{-CHF-CHFCI}$	Chiral (2 centers)	N/A
2-Chloro-1,2-difluoropropane	453-23-6	$\text{CH}_2\text{F-CFCI-CH}_3$	Chiral	N/A
1-Chloro-1,3-difluoropropane	87305-67-1	$\text{CH}_2\text{F-CH}_2\text{-CHFCI}$	Chiral	N/A
1-Chloro-2,3-difluoropropane	431-11-8	$\text{ClCH}_2\text{-CHF-CH}_2\text{F}$	Chiral	N/A
1-Chloro-3,3-difluoropropane	460-34-4	$\text{F}_2\text{CH-CH}_2\text{-CH}_2\text{Cl}$	Achiral	N/A
2-Chloro-1,3-difluoropropane	679-84-5	$\text{CH}_2\text{F-CHCl-CH}_2\text{F}$	Achiral	N/A

Note: Physical data for all isomers is not readily available in public databases and would require experimental determination.



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Figure 1: Structural isomers derived from the molecular formula $C_3H_5ClF_2$.

Stereochemistry: The Chiral Isomers

Stereoisomers have the same molecular formula and connectivity but differ in the spatial arrangement of their atoms.^[9] The key concept for this class of molecules is chirality, which arises when a carbon atom is bonded to four different substituent groups. Such a carbon is known as a chiral center or stereocenter.^[10]

Molecules with a single chiral center are non-superimposable on their mirror images and exist as a pair of enantiomers (R/S isomers).^[10] The presence of chirality is critical in pharmaceutical and biological contexts, as enantiomers can have different physiological effects.

From our analysis, five of the nine structural isomers of $C_3H_5ClF_2$ are chiral:

- 2-Chloro-1,1-difluoropropane: The central carbon (C2) is bonded to -H, -Cl, -CH₃, and -CHF₂. These are four distinct groups, making C2 a chiral center. This molecule will exist as a pair of (R)- and (S)-enantiomers.
- 1-Chloro-1,2-difluoropropane: This isomer possesses two chiral centers (C1 and C2), leading to the possibility of diastereomers (stereoisomers that are not mirror images).
- 2-Chloro-1,2-difluoropropane: The C2 carbon is chiral.
- 1-Chloro-1,3-difluoropropane: The C1 carbon is chiral.
- 1-Chloro-2,3-difluoropropane: The C2 carbon is chiral.

When a chemical reaction produces a chiral molecule from an achiral starting material without a chiral catalyst, it typically results in a racemic mixture, which is a 50:50 mixture of the two enantiomers.^[11] This is because the formation of the chiral center is equally probable from either spatial direction.^[11] Separating these enantiomers requires specialized chiral chromatography or resolution techniques.

Spectroscopic Characterization and Differentiation

Distinguishing between the structural isomers of $C_3H_5ClF_2$ is impossible by mass alone. A multi-spectroscopic approach is essential for unambiguous identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise structure of these isomers. We can utilize 1H , ^{13}C , and ^{19}F NMR.

1H NMR Protocol:

- Sample Preparation: Dissolve ~5-10 mg of the sample in 0.5 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Data Acquisition: Acquire a standard proton spectrum on a 400 MHz or higher spectrometer.
- Analysis:
 - Number of Signals: Count the number of distinct proton environments.
 - Chemical Shift (δ): Protons closer to electronegative atoms (F, Cl) will be "deshielded" and appear at a higher chemical shift (further downfield).[\[12\]](#)
 - Integration: The area under each signal is proportional to the number of protons it represents.
 - Splitting (Multiplicity): The signal for a proton is split into $n+1$ peaks by n equivalent protons on adjacent carbons. Coupling to fluorine (J-coupling) will also cause splitting.

Example Application: Differentiating **1-Chloro-2,2-difluoropropane** from its isomers:

- **1-Chloro-2,2-difluoropropane** ($CH_3-CF_2-CH_2Cl$):
 - We expect two signals.
 - A signal for the $-CH_3$ group (3H). This will be split into a triplet by the two adjacent fluorine atoms.

- A signal for the $-\text{CH}_2\text{Cl}$ group (2H). This will also be split into a triplet by the two adjacent fluorine atoms.
- Published data shows a signal at ~ 1.76 ppm and another at ~ 3.66 ppm.[\[13\]](#)
- 1-Chloro-1,1-difluoropropane ($\text{CH}_3\text{-CH}_2\text{-CF}_2\text{Cl}$):
 - We expect two signals.
 - A signal for the $-\text{CH}_3$ group (3H), split into a triplet by the adjacent $-\text{CH}_2-$ group.
 - A signal for the $-\text{CH}_2-$ group (2H), split into a quartet by the $-\text{CH}_3$ group and further split into a triplet by the two geminal fluorine atoms.
- 2-Chloro-1,3-difluoropropane ($\text{CH}_2\text{F-CHCl-CH}_2\text{F}$):
 - Due to symmetry, we expect two signals.
 - A signal for the two equivalent $-\text{CH}_2\text{F}$ groups (4H).
 - A signal for the $-\text{CHCl-}$ group (1H).

^{19}F NMR: This technique is highly sensitive to the local environment of the fluorine atoms. Each unique fluorine environment will produce a distinct signal, with chemical shifts and coupling constants that are highly diagnostic of the molecular structure.[\[14\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy identifies functional groups and provides a unique "fingerprint" for each molecule.

Protocol:

- Sample Preparation: A small drop of the liquid sample is placed between two salt (NaCl or KBr) plates.
- Data Acquisition: An IR spectrum is recorded, typically from 4000 to 400 cm^{-1} .
- Analysis:

- C-H stretching: Found around 2850-3000 cm^{-1} . The presence of adjacent halogens can shift these frequencies.[15]
- C-F stretching: These are strong, characteristic absorptions typically found in the 1000-1400 cm^{-1} region.[16]
- C-Cl stretching: These absorptions are found in the 600-800 cm^{-1} region.[15]

The combination and precise location of these C-F and C-Cl bands create a unique fingerprint for each isomer, allowing for their differentiation.

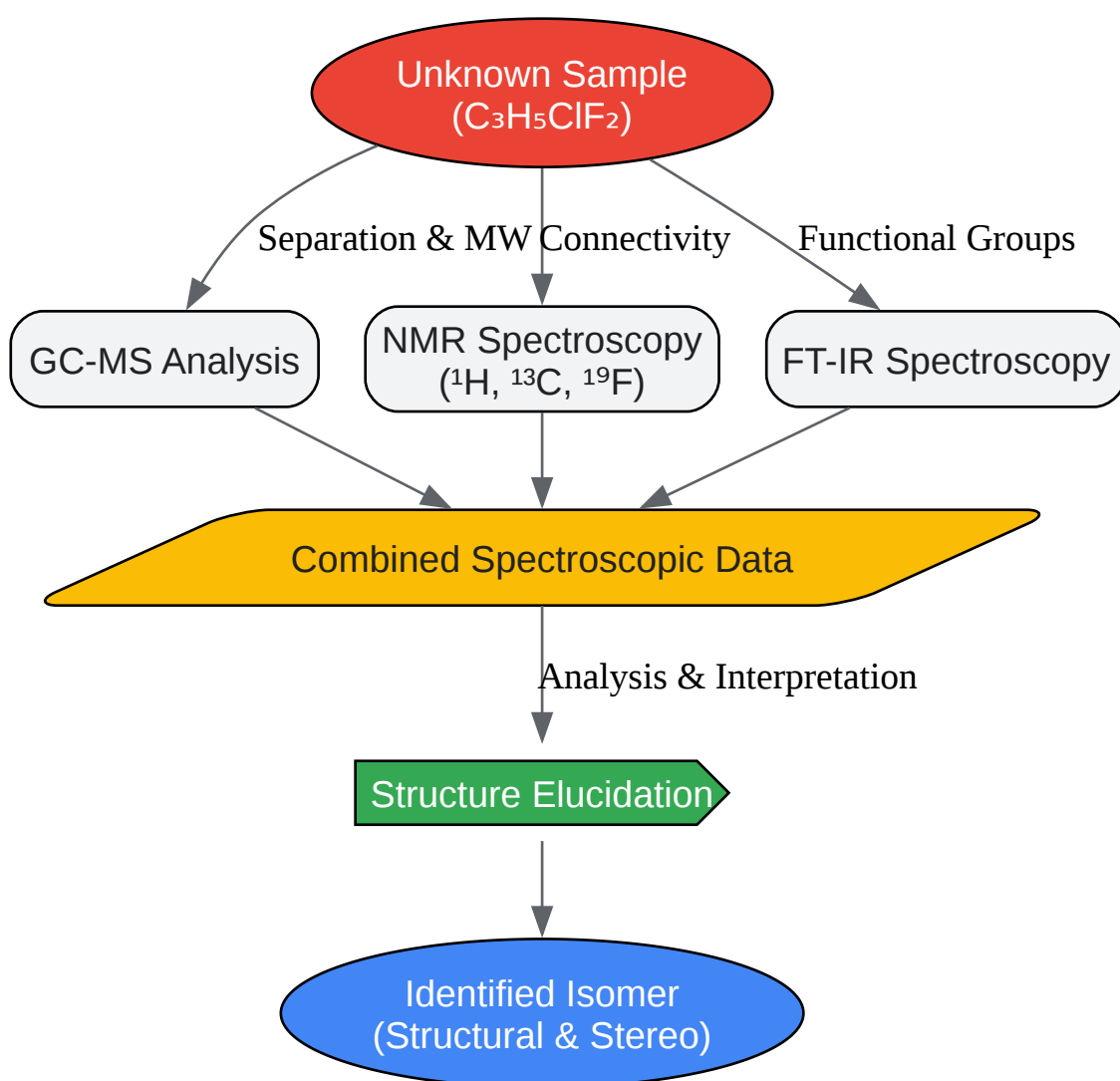
Mass Spectrometry (MS)

MS provides the molecular weight and information about the molecule's fragmentation pattern.

Protocol (Electron Ionization - EI):

- Sample Introduction: The sample is injected into the instrument, often via a Gas Chromatography (GC) column which can separate isomers before they enter the mass spectrometer.
- Ionization: The sample is bombarded with high-energy electrons, causing ionization and fragmentation.
- Analysis: The mass-to-charge ratio (m/z) of the molecular ion (M^+) and its fragments are detected.

While all $\text{C}_3\text{H}_5\text{ClF}_2$ isomers have the same molecular weight ($\sim 114.5 \text{ g/mol}$), their fragmentation patterns will differ.[3] For example, the loss of a Cl radical ($\cdot\text{Cl}$) or an HF molecule will lead to fragment ions whose stability, and therefore abundance, depends on the original location of the atoms in the isomer.



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Figure 2: A typical workflow for the identification of an unknown $C_3H_5ClF_2$ isomer.

Conclusion

The seemingly simple molecular formula $C_3H_5ClF_2$ conceals a significant degree of chemical complexity. With nine structural isomers, five of which are chiral, this system exemplifies the critical need for rigorous analytical characterization in chemical research and development. The differentiation of these compounds is not feasible with a single technique; rather, it requires the strategic application of complementary spectroscopic methods, with NMR, IR, and MS each providing unique and essential pieces of the structural puzzle. The principles outlined in this

guide provide a robust framework for scientists to confidently identify and characterize these and other complex halogenated alkanes.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 67896, **1-Chloro-2,2-difluoropropane**. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). Selected constitutional isomers of molecular formula C₃H₅FO₂.... Retrieved from [\[Link\]](#)
- Stenutz, R. (n.d.). **1-chloro-2,2-difluoropropane**. Retrieved from [\[Link\]](#)
- Unacademy. (n.d.). Chemical Reactivity of Propane with Halogen. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). 4 constitutional isomers of molecular formula C₃H₅Cl.... Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). dihalopropanes isomerism names of 4 constitutional isomers.... Retrieved from [\[Link\]](#)
- Kobayashi, Y., & Chinen, E. (1967). Studies on organic fluorine compounds. I. Synthesis and infrared absorption of bis(trifluoromethyl)pyridines. Chemical & Pharmaceutical Bulletin, 15(12), 1896-900. Retrieved from [\[Link\]](#)
- Chemistry Steps. (n.d.). Stereochemistry of Radical Halogenation with Practice Problems. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2020). 11.4: Stereochemistry of Halogenation. Retrieved from [\[Link\]](#)
- The Organic Chemistry Tutor. (2014). 11.2-Selectivity and Stereochemistry of Radical Halogenation. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 101672, 2-Chloro-1,1-difluoropropane. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 14876272, 1,1,1-Trichloro-2,2-difluoropropane. Retrieved from [\[Link\]](#)

- U.S. Environmental Protection Agency. (n.d.). Propane, 1-chloro-2,2-difluoro- - Substance Details. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 12545922, 1-Chloro-2-fluoropropane. Retrieved from [\[Link\]](#)
- Eder, E., et al. (1987). Mutagenic activity of halogenated propanes and propenes: effect of bromine and chlorine positioning. Biochemical Pharmacology, 36(21), 3629-33. Retrieved from [\[Link\]](#)
- Infrared & Raman Users Group. (n.d.). IRUG. Retrieved from [\[Link\]](#)
- Andrews, L., & Lascola, R. (1987). Infrared spectra of the ammonia-fluorine and fluoramide-hydrogen fluoride complexes in solid argon. Journal of the American Chemical Society. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). 1-Chloro-2,2-difluoroethane. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). 1-chloro-2-methylpropane low high resolution 1H proton nmr spectrum. Retrieved from [\[Link\]](#)
- Spectroscopy Online. (2023). Halogenated Organic Compounds. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). EP3077351A1 - Process for producing 1-chloro-2,2-difluoroethane.
- Organic Syntheses. (n.d.). 1,1-dichloro-2,2-difluoroethylene. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Organofluorine chemistry. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). 1-chloropropane low high resolution 1H proton nmr spectrum. Retrieved from [\[Link\]](#)

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Sources

- 1. echemi.com [echemi.com]
- 2. [Substance Registry Services | US EPA](https://cdxapps.epa.gov) [cdxapps.epa.gov]
- 3. [1-Chloro-2,2-difluoropropane | C3H5ClF2 | CID 67896 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 4. [Mutagenic activity of halogenated propanes and propenes: effect of bromine and chlorine positioning - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- 5. [Selected constitutional isomers of molecular formula C3H5FO2 C3H5O2F C3H5ClO2 C3H5O2Cl C3H5BrO2 C3H5O2Br C3H5IO2 C3H5O2I structural isomers geometrical E/Z & R/S optical stereoisomers structural formula skeletal formula of functional group isomers carboxylic acids esters aldehydes ketones diols alcohols positional isomers](https://docbrown.info) [docbrown.info]
- 6. [Learn About the Chemical Reactivity of Propane with Halogen](https://unacademy.com) [unacademy.com]
- 7. [1-chloro-2,2-difluoropropane](https://stenutz.eu) [stenutz.eu]
- 8. [2-Chloro-1,1-difluoropropane | C3H5ClF2 | CID 101672 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 9. [4 constitutional isomers of molecular formula C3H5Cl C3H5Br C3H5I C3H5F structural formula skeletal formula E/Z chain positional functional group isomerism uses properties applications Doc Brown's revision notes for advanced level organic chemistry courses](https://docbrown.info) [docbrown.info]
- 10. [dihalopropanes isomerism names of 4 constitutional isomers of molecular formula C3H6F2 C3H6Cl2 C3H6Br2 C3H6I2 condensed structural formula skeletal formula 2 R/S isomers positional uses applications of C3H6F2 C3H6Cl2 C3H6Br2 C3H6I2 Doc Brown's revision notes for advanced level organic chemistry courses](https://docbrown.info) [docbrown.info]
- 11. [Stereochemistry of Radical Halogenation with Practice Problems - Chemistry Steps](https://chemistrysteps.com) [chemistrysteps.com]
- 12. [C3H7Cl CH3CH2CH2Cl 1-chloropropane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 n-propyl chloride 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes](https://docbrown.info) [docbrown.info]
- 13. [1-Chloro-2,2-difluoropropane\(420-99-5\) 1H NMR](https://m.chemicalbook.com) [m.chemicalbook.com]
- 14. spectrabase.com [spectrabase.com]
- 15. spectroscopyonline.com [spectroscopyonline.com]
- 16. bfh.ch [bfh.ch]

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